

# Vat Orange 1 solubility in various organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Vat Orange 1**

Cat. No.: **B116557**

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An In-depth Technical Guide to the Solubility of **Vat Orange 1** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Vat Orange 1**, identified by CAS Number 1324-11-4 and C.I. No. 59105, is an anthraquinone-based vat dye known for its application in the textile industry for dyeing and printing.<sup>[1]</sup> Its chemical structure, dibenzo[b,def]chrysene-7,14-dione, dibromo-, gives it a high molecular weight and a largely nonpolar nature, which dictates its solubility characteristics.<sup>[2]</sup>

Understanding the solubility of **Vat Orange 1** in various organic solvents is crucial for its application in diverse fields beyond textiles, such as in the formulation of advanced materials, organic electronics, and as a reference compound in research and development. This guide provides a comprehensive overview of the known solubility of **Vat Orange 1** and a detailed experimental protocol for its quantitative determination.

## Solubility Profile of Vat Orange 1

Quantitative solubility data for **Vat Orange 1** in organic solvents is not widely available in published literature. However, qualitative solubility has been consistently reported. The following table summarizes the available solubility information for **Vat Orange 1** in its unreduced state.

Solvent	CAS Number	Solubility	Reference(s)
Nitrobenzene	98-95-3	Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Xylene	1330-20-7	Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
1,2,3,4-			
Tetrahydronaphthalene	119-64-2	Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
o-Chlorophenol	95-57-8	Slightly Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Pyridine	110-86-1	Slightly Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Chloroform	67-66-3	Slightly Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Acetone	67-64-1	Slightly Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Ethanol	64-17-5	Slightly Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Toluene	108-88-3	Slightly Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Benzene	71-43-2	Slightly Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Water	7732-18-5	8.337 mg/L (20°C)	<a href="#">[2]</a> <a href="#">[6]</a>

## Experimental Protocol for Quantitative Solubility Determination

The following protocol is an adapted method for the quantitative determination of the solubility of **Vat Orange 1** in organic solvents. It is based on the principle of reaching equilibrium between the solid solute and the solvent, followed by the analysis of the supernatant.

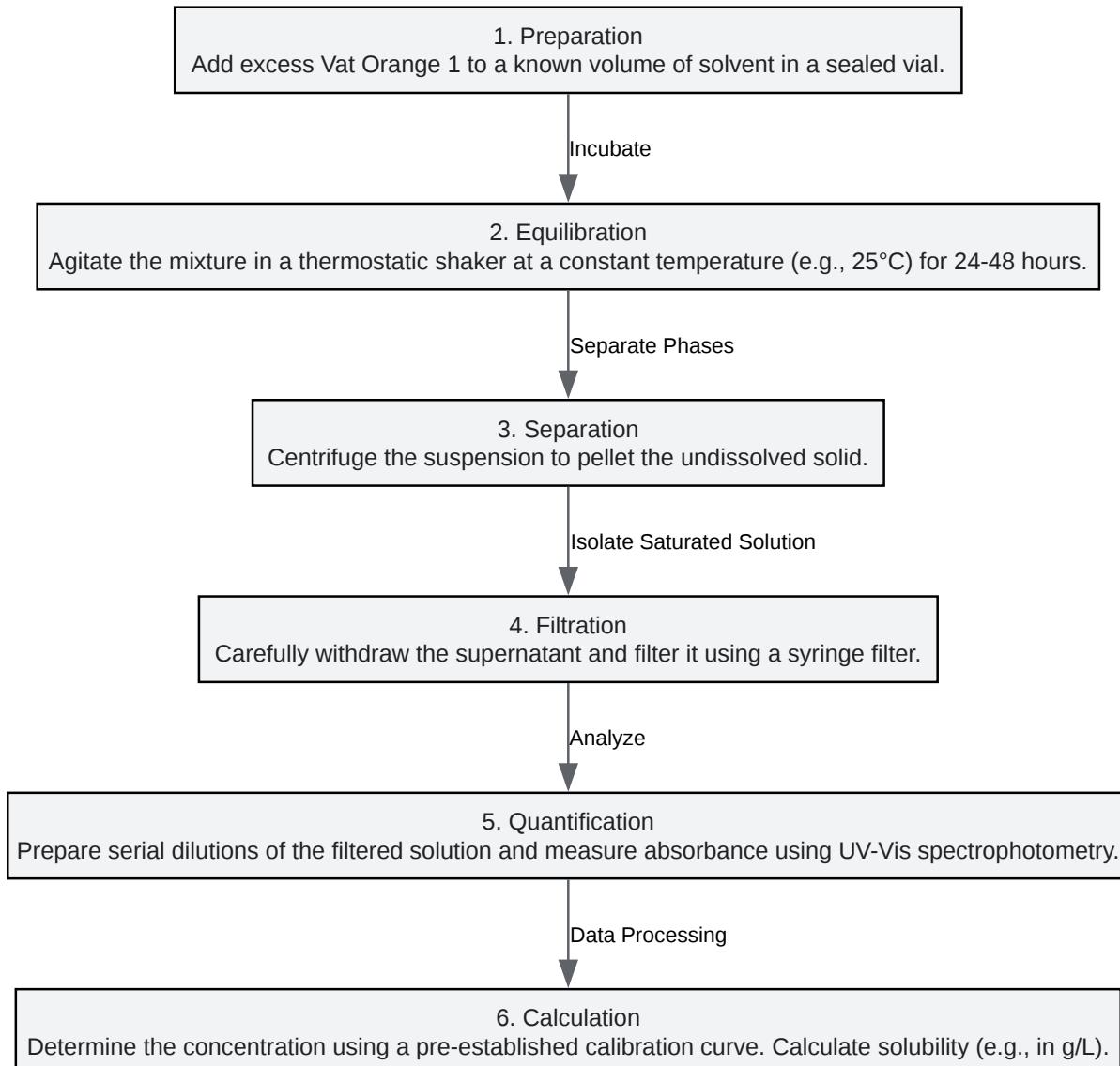
### 3.1 Materials and Equipment

- **Vat Orange 1** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker or water bath

- Calibrated analytical balance
- Centrifuge
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (chemically resistant, e.g., PTFE, with a pore size of 0.22 µm)
- Glass vials with screw caps

### 3.2 Experimental Workflow Diagram

### Experimental Workflow for Solubility Determination



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Caption: A schematic of the experimental workflow for the quantitative determination of **Vat Orange 1** solubility.

#### 3.3 Detailed Procedure

##### 3.3.1 Preparation of Standard Solutions and Calibration Curve

- Accurately weigh a small amount of **Vat Orange 1** and dissolve it in a suitable solvent (one in which it is highly soluble and a stable solution can be prepared, for example, nitrobenzene) to prepare a stock solution of known concentration.
- Perform a series of dilutions of the stock solution to prepare at least five standard solutions of different concentrations.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Vat Orange 1** using a UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and pass through the origin.

### 3.3.2 Solubility Measurement

- Add an excess amount of **Vat Orange 1** powder to a series of glass vials.
- Accurately add a known volume of the desired organic solvent to each vial.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25°C).
- Agitate the mixtures for a sufficient period to ensure that equilibrium is reached (typically 24 to 48 hours).
- After equilibration, remove the vials and allow them to stand undisturbed for a short period to allow the excess solid to settle.
- Centrifuge the vials to further separate the undissolved solid from the supernatant.
- Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a chemically resistant syringe filter (0.22  $\mu\text{m}$ ) into a clean vial. This step is critical to remove any suspended microparticles.
- Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.

- Measure the absorbance of the diluted solution at the  $\lambda_{\text{max}}$ .
- Use the calibration curve to determine the concentration of **Vat Orange 1** in the diluted solution.
- Calculate the concentration in the original saturated solution by accounting for the dilution factor. This value represents the solubility of **Vat Orange 1** in the tested solvent at the specified temperature.

## Conclusion

While quantitative data on the solubility of **Vat Orange 1** in organic solvents is scarce, its qualitative behavior indicates solubility in solvents like nitrobenzene, xylene, and tetrahydronaphthalene, and slight solubility in a range of other common organic solvents. For applications requiring precise solubility values, the experimental protocol detailed in this guide provides a robust method for their determination. This information is foundational for researchers and professionals working with **Vat Orange 1** in various scientific and industrial applications.

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